Application Note: Scalable Synthesis of 4-(2-Methoxypropoxy)cyclohexane-1-carboxylic Acid

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Compound of Interest

Compound Name:	*4-(2-Methoxypropoxy)cyclohexane-1-carboxylic acid*
CAS No.:	*1601118-72-2*
Cat. No.:	*B1472862*

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Executive Summary & Retrosynthetic Logic

The target molecule, **4-(2-Methoxypropoxy)cyclohexane-1-carboxylic acid**, features a cyclohexane core substituted with a carboxylic acid and a solubilizing ether tail. The "2-methoxypropoxy" moiety introduces a chiral center (at the propyl chain) and requires precise construction to avoid polymerization side-reactions common with alkylene oxides.

From a retrosynthetic perspective, the most scalable disconnection is at the ether linkage. While direct alkylation with 1-halo-2-methoxypropane is possible, it suffers from slow kinetics and elimination byproducts (propene derivatives) on scale.

The Superior Route (The "Epoxide-Methylation" Strategy):

- Ring Opening: Nucleophilic attack of Ethyl 4-hydroxycyclohexanecarboxylate on Propylene Oxide (PO).

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- Methylation:O-Methylation of the resulting secondary alcohol using Phase Transfer Catalysis (PTC).
- Saponification: Hydrolysis of the ester to the final acid.

This route utilizes cheap commodity chemicals (PO, Dimethyl Sulfate/MeI) and avoids expensive palladium couplings or dangerous hydrides (e.g., NaH) on a kilo-scale.

Retrosynthetic Pathway Diagram

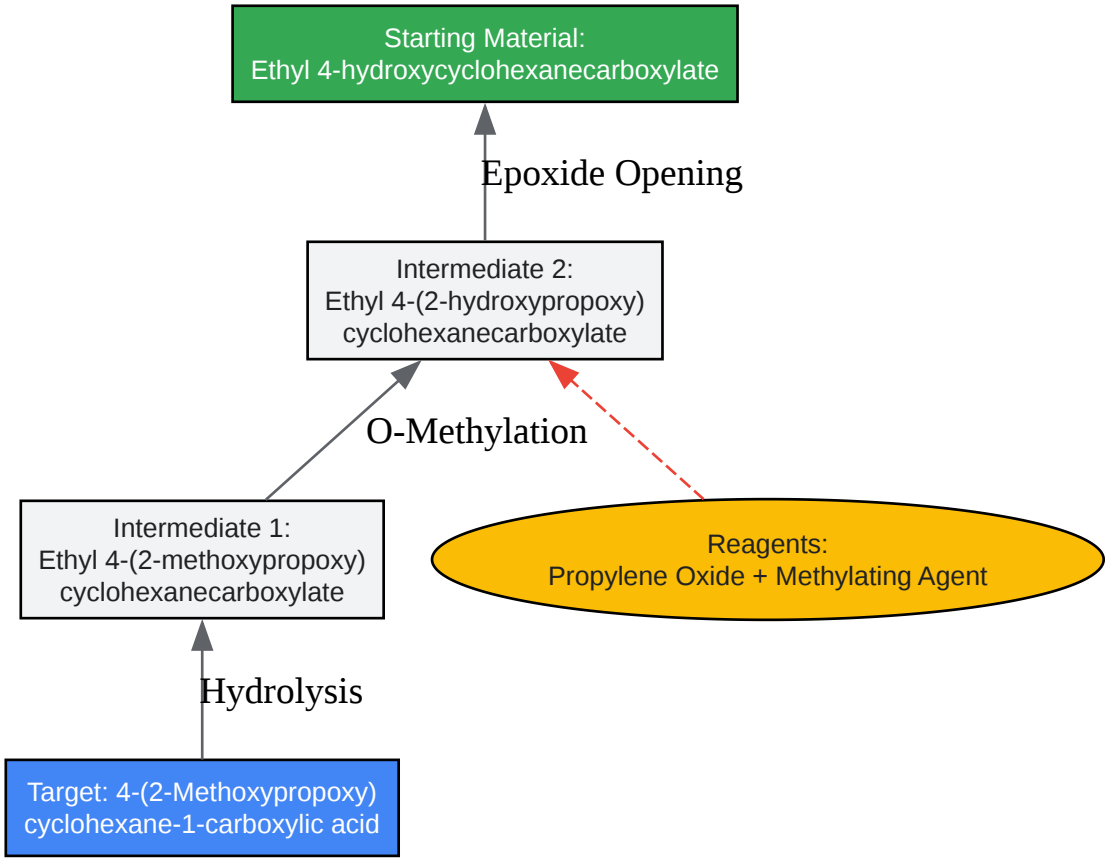

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Figure 1: Retrosynthetic logic prioritizing stepwise ether construction to minimize side reactions.

Critical Process Parameters & Reagent Selection

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Parameter	Selected Reagent/Condition	Rationale (Expert Insight)
Starting Material	Ethyl 4-hydroxycyclohexanecarboxylate (cis/trans mix)	Commercially available commodity. The ethyl ester is more stable to transesterification than methyl during alkoxylation.
Alkoxylation Agent	Propylene Oxide (PO)	Why: Direct alkylation with halides is sluggish. PO opening is fast and 100% atom economical. Risk: PO is a volatile carcinogen; requires pressure vessel.
Catalyst (Step 1)	Potassium tert-butoxide (KOtBu) or cat. NaOEt	Strong enough to deprotonate the secondary alcohol of the cyclohexane ring to initiate attack on PO.
Methylation (Step 2)	MeI or Me2SO4 + NaOH + TBAB (PTC)	Why: Avoids NaH (hydrogen gas risk). Phase Transfer Catalysis (TBAB) allows reaction in biphasic toluene/water, superior for heat management.
Stereocontrol	Crystallization at Final Step	Separation of cis/trans isomers is most efficient at the carboxylic acid stage via recrystallization (e.g., from heptane/EtOAc).

Detailed Experimental Protocols

Step 1: Synthesis of Ethyl 4-(2-hydroxypropoxy)cyclohexanecarboxylate

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Reaction Type: Base-catalyzed Epoxide Ring Opening.

- Setup: A 2L high-pressure reactor (Hastelloy or SS316) is charged with Ethyl 4-hydroxycyclohexanecarboxylate (1.0 equiv, 172.2 g, 1.0 mol) and anhydrous Toluene (5 vol).
- Catalyst Addition: Add Potassium tert-butoxide (0.05 equiv, 5.6 g). Purge headspace with Nitrogen (

) three times.
- Alkoxylation: Heat the mixture to 100°C. Slowly dose Propylene Oxide (1.2 equiv, 69.7 g) via a metering pump over 2 hours.
  - Note: Maintain reactor pressure < 4 bar. The slow addition prevents the accumulation of unreacted PO, mitigating thermal runaway risks.
- Digestion: Stir at 100–110°C for an additional 4 hours. Monitor consumption of starting material via GC-FID.
  - Success Criterion: < 2% residual starting alcohol.
- Workup: Cool to room temperature. Quench with Acetic Acid (0.05 equiv). Wash the organic layer with water (2 x 3 vol) to remove poly-propylene glycol oligomers (a common byproduct).
- Concentration: Evaporate solvent under reduced pressure to yield the crude secondary alcohol intermediate.

Step 2: O-Methylation via Phase Transfer Catalysis

Reaction Type: Williamson Ether Synthesis (Biphasic).

- Setup: To a 3L jacketed glass reactor, charge the crude intermediate from Step 1 (approx. 230 g, 1.0 mol theoretical) and Toluene (1.2 L).
- Reagents: Add Tetrabutylammonium bromide (TBAB) (0.05 equiv, 16.1 g) and 50% NaOH solution (4.0 equiv, 320 g).

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- Methylation: Cool the biphasic mixture to 10°C. Add Dimethyl Sulfate (DMS) (1.5 equiv, 189 g) dropwise over 1 hour.
  - Safety Alert: DMS is highly toxic. Use a closed system and scrubbers. Alternatively, Methyl Iodide (MeI) can be used but is more expensive.
- Reaction: Warm to 40°C and stir vigorously (impeller speed > 400 rpm is critical for PTC efficiency) for 6 hours.
- Quench: Add Ammonium Hydroxide (25% aq) to quench excess methylating agent. Stir for 30 mins.
- Extraction: Separate phases. Wash organic layer with water and brine. Dry over

  and concentrate.

Step 3: Saponification and Isomer Purification

Reaction Type: Ester Hydrolysis & Crystallization.[1]

- Hydrolysis: Dissolve the crude methyl ether ester in Methanol (5 vol) and THF (2 vol). Add 2M NaOH (2.5 equiv). Reflux (65°C) for 4 hours.
- Workup: Distill off organic solvents. Dilute the aqueous residue with water. Wash with MTBE (removes neutral impurities).
- Acidification: Acidify the aqueous layer to pH 2 using 6M HCl. The product will oil out or precipitate. Extract with Ethyl Acetate.[2]
- Isomer Enrichment (The "Trans" Isolation):
  - The crude acid is often a ~3:7 cis:trans mixture.
  - Dissolve the crude acid in hot Heptane/Ethyl Acetate (10:1).
  - Cool slowly to 0°C. The trans-isomer (diequatorial substituents) typically crystallizes more readily due to better packing.

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- Filter and dry.[2][3]

Process Workflow Diagram

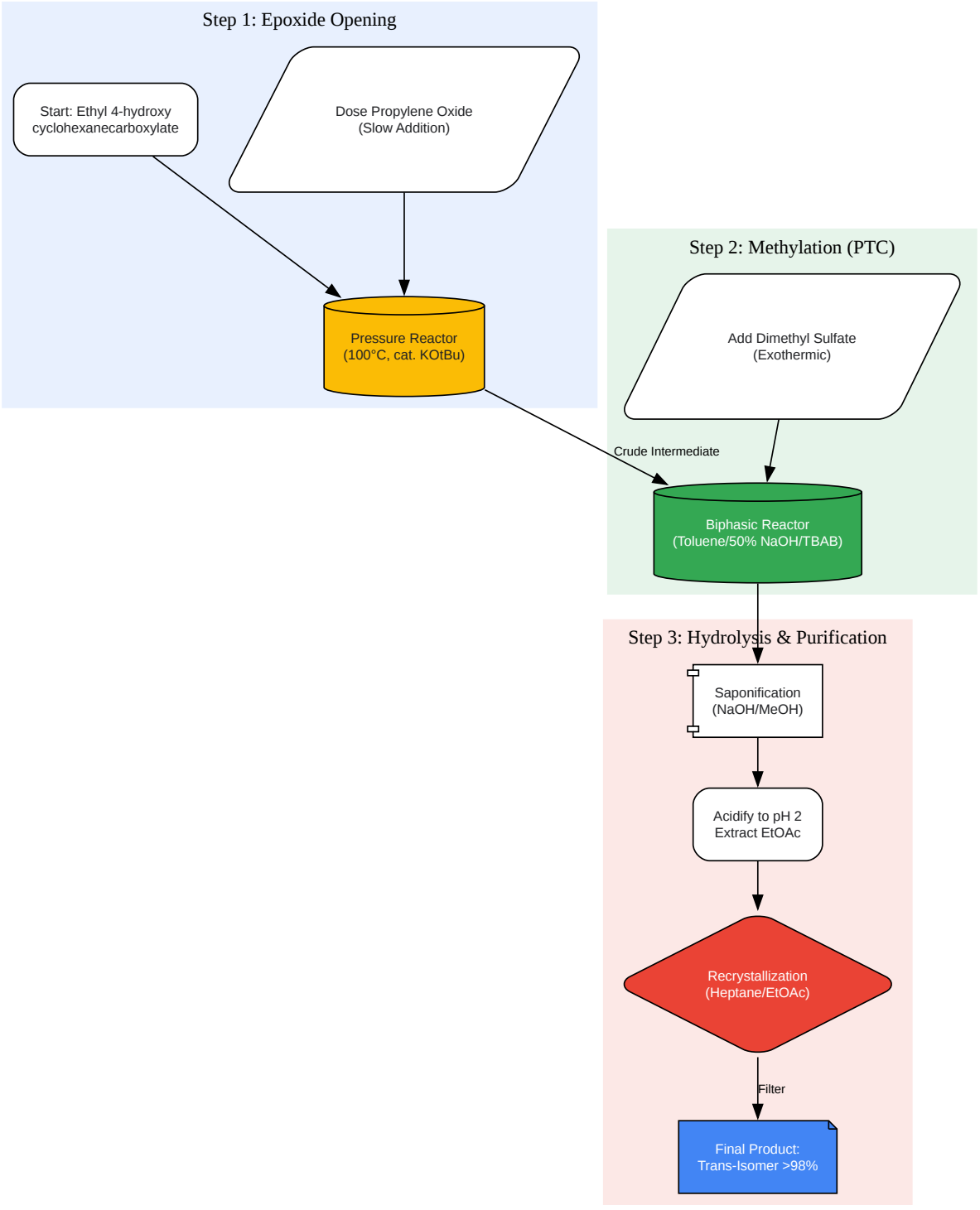

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Figure 2: Integrated process flow for the kilo-scale synthesis of the target acid.

Analytical Specifications & Quality Control

To ensure the protocol yields "Application Note" quality results, the following specifications must be met:

Test	Method	Acceptance Criteria
Identity	1H NMR (DMSO-d6)	Diagnostic peaks: 3.20 (s, 3H, OMe), 1.05 (d, 3H, CH3 of propyl).
Purity	HPLC (C18, ACN/H2O)	> 98.0% Area
Stereochemistry	GC or NMR	Trans-isomer > 95% (if crystallized); Cis < 5%.
Residual Solvents	GC-Headspace	Toluene < 890 ppm, Methanol < 3000 ppm.

Mechanistic Note on Stereochemistry: The trans-isomer of 1,4-disubstituted cyclohexanes places both the carboxylic acid and the ether tail in equatorial positions (lowest energy chair conformation). The cis-isomer forces one group axial. This thermodynamic difference drives the enrichment during crystallization [1].

References

- Organic Syntheses. (1973). 1-Methylcyclohexanecarboxylic acid (General Carboxylation Methods). Org. Synth. 53, 66. Retrieved from [Link]
- Google Patents. (2016). CN106316825A - Preparing method for trans-4-hydroxycyclohexanecarboxylic acid.
- National Institutes of Health. (2021). A Low-Cost and Scalable Synthesis of Cyclohexanone Building Blocks. PMC. Retrieved from [Link]

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Sources

- 1. researchgate.net [researchgate.net]
- 2. A Scalable, One-Pot Synthesis of 1,2,3,4,5-Pentacarbomethoxycyclopentadiene - PMC [pmc.ncbi.nlm.nih.gov]
- 3. thieme-connect.de [thieme-connect.de]
- To cite this document: BenchChem. [Application Note: Scalable Synthesis of 4-(2-Methoxypropoxy)cyclohexane-1-carboxylic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1472862/docs#application-note-scalable-synthesis-of-4-2-methoxypropoxy-cyclohexane-1-carboxylic-acid]

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